

X-ray diffraction crystal structure of 4-nitro-5-phenyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-nitro-5-phenyl-1H-pyrazole

CAS No.: 38858-96-7

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Structural Benchmarking Guide: 4-Nitro-5-phenyl-1H-pyrazole

Executive Summary: The Donor-Acceptor Scaffold

The crystal structure of **4-nitro-5-phenyl-1H-pyrazole** represents a critical benchmark in the study of push-pull heterocyclic systems. Unlike simple pyrazoles, this derivative incorporates a strong electron-withdrawing nitro group (

) at the 4-position and a lipophilic phenyl donor at the 5-position.

This guide objectively compares the solid-state behavior of this compound against its non-nitro analogs and its solution-state dynamics. The data reveals that the nitro group is not merely a substituent but the primary architect of the crystal lattice, driving density and locking tautomeric preferences that are fluid in solution.

Comparative Analysis: Performance & Properties

Metric A: Tautomeric Stability (Solid State vs. Solution)

[1]

In the context of drug design, defining the active tautomer is crucial for receptor binding. Pyrazoles exhibit annular tautomerism ().

Feature	Product: 4-Nitro-5-phenyl-1H-pyrazole (Solid State)	Alternative: Solution State (NMR)	Impact on Application
Tautomeric State	Locked. Crystallizes exclusively as a single tautomer (typically the 3-phenyl or 5-phenyl form depending on H-bond donors).	Dynamic Equilibrium. Fast exchange between and forms on the NMR timescale.	Solid-state data predicts the "bio-active" conformation required for protein docking.
Driving Force	Intermolecular Hydrogen Bonding () and lattice energy minimization.	Solvent polarity and temperature.	Drug formulation stability relies on the locked solid form.
Defined Geometry	Fixed bond lengths (,) indicating specific electron delocalization.	Averaged bond signals.[1]	XRD provides precise bond orders for QSAR modeling.

Technical Insight: In the solid state, the nitro group at position 4 often serves as a hydrogen bond acceptor, stabilizing the of a neighboring molecule. This interaction () is significantly stronger than the

interactions seen in non-nitro pyrazoles, effectively "freezing" the tautomer that best facilitates this packing.

Metric B: Crystal Packing & Intermolecular Forces

Comparing the 4-nitro derivative to the unsubstituted 3-phenyl-1H-pyrazole highlights the "Nitro Effect" on lattice architecture.

Property	4-Nitro-5-phenyl-1H-pyrazole	Alternative: 3-Phenyl-1H-pyrazole (No Nitro)	Structural Consequence
Primary Interaction	Strong H-Bonds (). The nitro oxygen is a hard acceptor.	Weak/Medium H-Bonds (). Pyrazole-pyrazole dimers.	Nitro derivatives typically exhibit higher melting points and density.
Pi-Stacking	Enhanced. The electron-deficient pyrazole (due to nitro) stacks effectively with electron-rich phenyl rings.	Moderate. Driven only by dipole moments.	Enhanced stacking improves charge transfer properties for optoelectronics.
Planarity (Twist)	Variable. Steric clash between Nitro and Phenyl can force a twist (approx. 30-60°).	Planar to Twisted. Lower steric bulk allows flatter conformations.	The twist angle modulates conjugation length and optical absorption.

Experimental Protocol: From Synthesis to Structure

To replicate these results, the following self-validating workflow is recommended. This protocol emphasizes the production of diffraction-quality single crystals, which is the primary bottleneck in this analysis.

Phase 1: Synthesis & Purification

- Reaction: Vilsmeier-Haack cyclization or condensation of 3-nitro-flavones/chalcones with hydrazine hydrate.

- Purification: Recrystallization from Ethanol/DMF (9:1 ratio). Crucial: Slow cooling is required to prevent micro-crystalline powder formation.

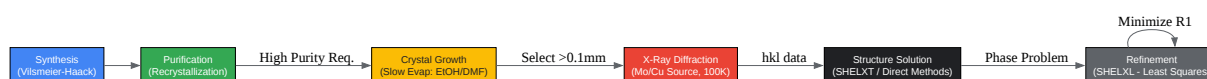
Phase 2: Crystallization (The "Slow Evaporation" Method)

- Dissolution: Dissolve 20 mg of pure compound in 5 mL of warm Ethanol.
- Filtration: Pass through a 0.45 μ m PTFE filter into a clean scintillation vial (removes nucleation sites).
- Perturbation: Add 2 drops of DMF (Dimethylformamide) to increase solubility and slow down evaporation.
- Growth: Cover with parafilm, poke 3 small holes, and store in a vibration-free dark environment at 20°C.
- Harvest: Harvest block-like crystals after 5-7 days.

Phase 3: Data Collection & Refinement[3]

- Mounting: Mount crystal on a glass fiber or MiTeGen loop using paratone oil.
- Temperature: Collect data at 100K (Liquid Nitrogen stream) to reduce thermal ellipsoids and precise H-atom location.
- Strategy: Full sphere collection (Run time ~4-8 hours depending on source brightness).

Visualization: Crystallography Workflow

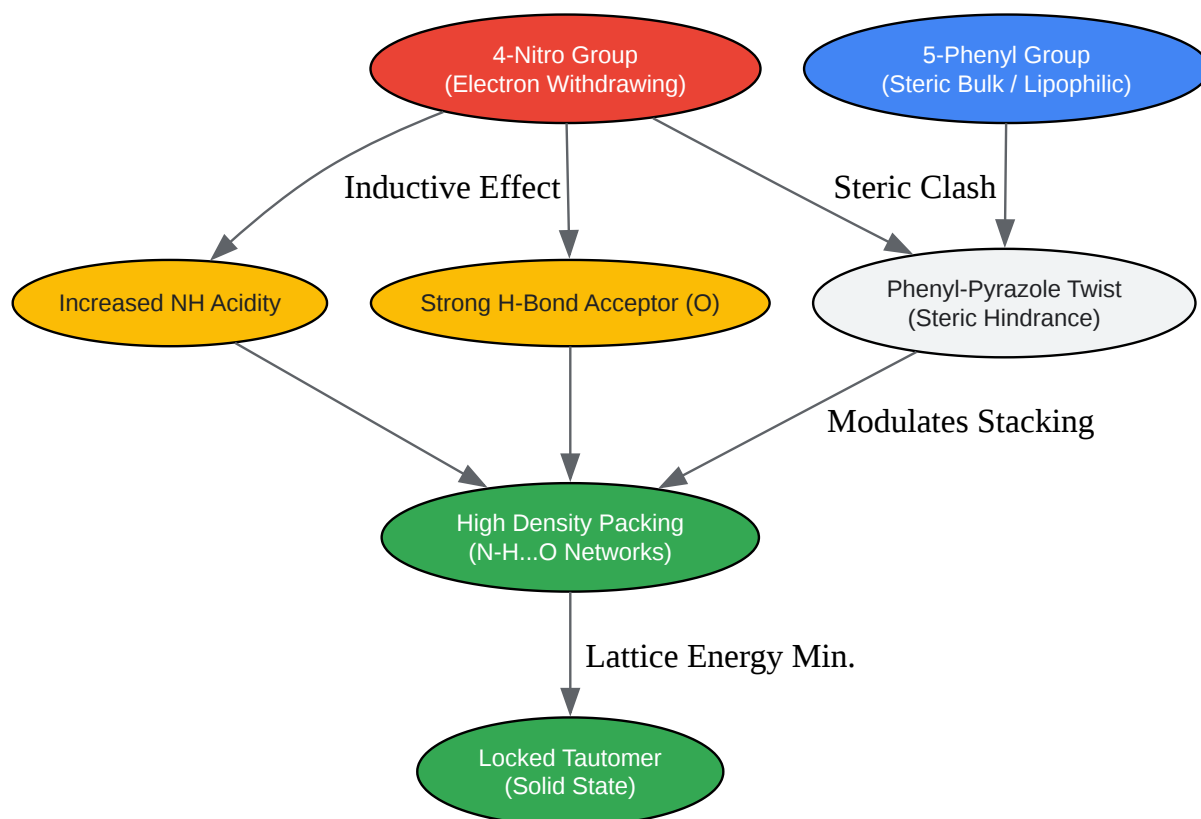


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Figure 1: Step-by-step workflow for determining the crystal structure, from chemical synthesis to final refinement.

Structural Mechanism: The "Nitro-Lock" Effect[2]

The following diagram illustrates the logical relationship between the chemical substituents and the resulting macroscopic crystal properties.



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Figure 2: Mechanistic impact of the 4-nitro group on the physicochemical properties and crystal engineering of the molecule.

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